Precision Synthesis and Characterization of Imatinib-d8 Mesylate: A Technical Guide

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Compound of Interest

Compound Name:	*Gleevec-d8 Mesylate (Imatinib-d8 Mesylate)*
CAS No.:	*1092942-83-0*
Cat. No.:	*B562159*

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Executive Summary

This technical guide details the synthesis, purification, and bioanalytical validation of Imatinib-d8 Mesylate, a stable isotope-labeled internal standard (IS) critical for the quantification of Imatinib (Gleevec) in biological matrices. Unlike generic protocols, this document focuses on the piperazine-d8 isotopologue, ensuring high isotopic purity (>99 atom % D) and thermodynamic stability (Beta-crystal form). It is designed for application scientists requiring rigorous control over Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflows.

Part 1: Strategic Isotopic Labeling

The Deuterium Locus

For Imatinib, the optimal labeling strategy targets the piperazine ring (positions 2,2,3,3,5,5,6,6-d8).

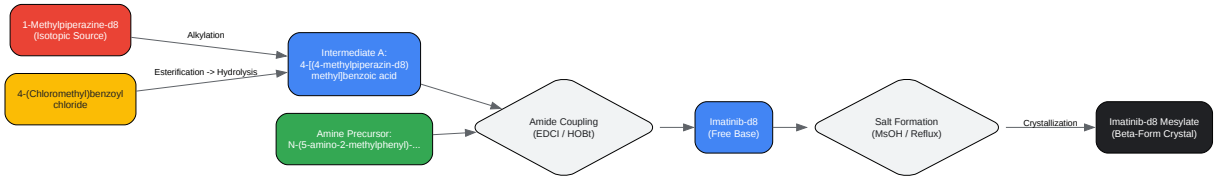
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- Metabolic Stability: Labeling the piperazine ring avoids the primary metabolic soft spot (the N-methyl group), minimizing the Kinetic Isotope Effect (KIE) that could otherwise lead to significant retention time shifts or metabolic discrepancies between the analyte and the IS.
- Mass Shift (+8 Da): A +8 Da shift provides a clean window in mass spectrometry, eliminating crosstalk with the M+1 and M+2 natural isotopes of the analyte (Imatinib, MW 493.6).

Part 2: Retrosynthetic Analysis & Workflow

The synthesis converges two complex fragments: the Deuterated Tail (4-[(4-methyl-1-piperazinyl-d8)methyl]benzoic acid) and the Heteroaromatic Head (N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidineamine).

Synthesis Pathway Diagram



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Figure 1: Convergent synthesis pathway for Imatinib-d8 Mesylate. The critical isotopic insertion occurs in the formation of Intermediate A.

Part 3: Detailed Synthesis Protocol

Phase A: Synthesis of the Deuterated "Tail"

Objective: Prepare 4-[(4-methyl-1-piperazinyl-d8)methyl]benzoic acid. Reagents: 1-Methylpiperazine-2,2,3,3,5,5,6,6-d8 (CAS 917358-65-7), Methyl 4-(chloromethyl)benzoate, NaOH.

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- Alkylation:
  - Dissolve methyl 4-(chloromethyl)benzoate (1.0 eq) in acetonitrile.
  - Add potassium carbonate (2.5 eq) and potassium iodide (catalytic amount, 0.1 eq) to accelerate the Finkelstein reaction logic.
  - Add 1-Methylpiperazine-d8 (1.1 eq) dropwise.
  - Critical Control: Maintain temperature at 60°C for 4 hours. Monitor by TLC (DCM:MeOH 9:1). The deuterated piperazine is expensive; ensure stoichiometric efficiency.
- Hydrolysis:
  - Once alkylation is complete, add 1N NaOH (3.0 eq) directly to the reaction mixture.
  - Reflux for 2 hours to hydrolyze the methyl ester.
  - Workup: Acidify with HCl to pH 4.0 to precipitate the zwitterionic acid. Filter, wash with cold water, and dry under vacuum.
  - Yield Target: >85%.

Phase B: Amide Coupling

Objective: Link the Tail to the Amine Head. Reagents: Intermediate A (from Phase A), N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidineamine, EDCI, HOBt.

- Dissolve Intermediate A (1.0 eq) in anhydrous DMF.
- Add EDCI (1.2 eq) and HOBt (1.2 eq) to activate the carboxylic acid. Stir for 30 mins at RT.
- Add the Amine Precursor (1.0 eq).
- Stir at RT for 12–16 hours under nitrogen atmosphere.
- Purification: Quench with water. Extract with Ethyl Acetate. The crude usually requires flash chromatography (Silica, DCM:MeOH:NH3 95:5:0.5) to remove urea byproducts.

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Phase C: Mesylate Salt Formation & Polymorph Control

Objective: Generate the thermodynamically stable Beta-crystal form of Imatinib-d8 Mesylate.
Note: The Alpha form is hygroscopic and metastable. The Beta form is required for consistent bioanalytical standards.

- Dissolution: Suspend Imatinib-d8 free base (10g) in Methanol (100 mL).
- Acid Addition: Add Methanesulfonic acid (1.0 eq) dissolved in methanol dropwise. The solution will clear as the salt forms.
- Crystallization (The Beta-Protocol):
  - Distill off methanol until the volume is reduced to ~30 mL.
  - Add Isopropanol (150 mL) and heat to reflux.
  - Seeding: If available, add a seed crystal of non-labeled Imatinib Mesylate (Beta-form) at 60°C.
  - Cool slowly to RT, then to 0°C.
- Filtration: Collect the white crystals. Dry at 50°C under vacuum.

Part 4: Analytical Validation & Characterization[1]

Nuclear Magnetic Resonance (NMR)

The absence of piperazine protons is the primary confirmation of d8-incorporation.

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Feature	Non-Labeled Imatinib (δ ppm)	Imatinib-d8 (δ ppm)	Interpretation
Piperazine Ring	2.20–3.60 (Multiplets, 8H)	Silent / Absent	Confirms d8 labeling.
N-Methyl	~2.30 (Singlet, 3H)	~2.30 (Singlet, 3H)	Intact (non-deuterated).
Aromatic Protons	7.00–9.30 (Multiple peaks)	7.00–9.30 (Unchanged)	Structural integrity of the scaffold.

Mass Spectrometry (Isotopic Purity)

Direct infusion ESI-MS (Positive Mode).

- Target Ion: [M+H]+ = 502.6 (Theoretical for d8).
- Purity Calculation:
- Requirement: The contribution of d0 (m/z 494.6) must be < 0.1% to prevent interference with the analyte channel.

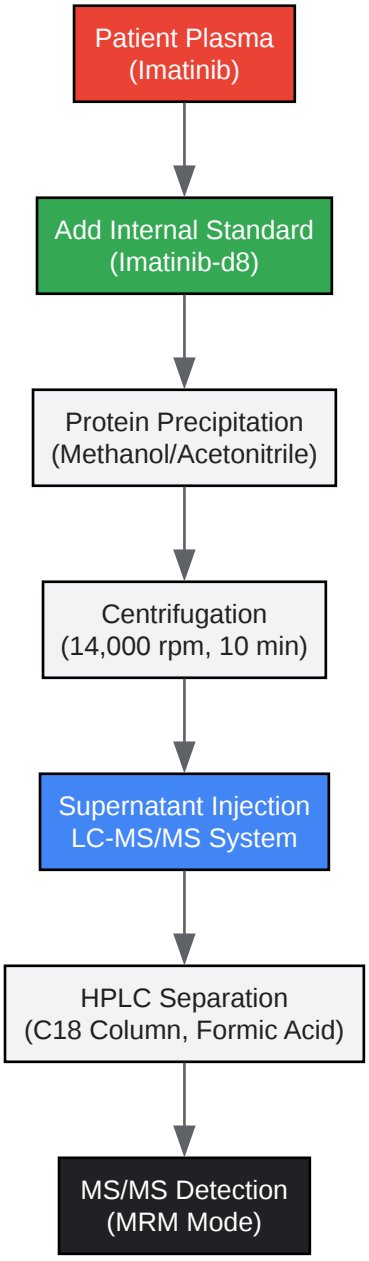
Part 5: Bioanalytical Application (LC-MS/MS)

Method Architecture

The Imatinib-d8 IS is used to normalize extraction efficiency and matrix effects in human plasma.

LC-MS/MS Workflow Diagram

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Figure 2: Bioanalytical workflow for Imatinib quantification using d8-IS.

MRM Transitions & Parameters

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
Imatinib	494.3	394.2	35	Quantifier
Imatinib-d8	502.3	394.2	35	Internal Standard

Note: The product ion (m/z 394.2) represents the N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidineamine fragment.[1] Since the label is on the piperazine ring (which is lost during fragmentation), the product ion for d8 might be identical to d0 if the fragmentation cleaves the piperazine entirely, OR it might retain the label depending on the break. Correction: Common fragmentation of Imatinib loses the N-methyl piperazine moiety. However, for specific MRMs where the piperazine is retained or the fragmentation occurs elsewhere, the mass shift is preserved. The standard transition often used is 502.3 -> 394.2 (loss of deuterated piperazine tail) vs 494.3 -> 394.2. Wait—if the label is lost, the product ions are identical. This is acceptable for IS as long as the parents are resolved by Q1.

Validation Criteria:

- Linearity: 25 – 5000 ng/mL.[2][3]
- IS Interference: Response in blank plasma at IS retention time must be < 5% of IS response.

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